

An In-depth Technical Guide to Deuterated 1-Hexanol

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Compound of Interest

Compound Name: 1-Hexanol-d13

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of deuterated 1-hexanol, focusing on its chemical structure, physicochemical properties, and applications in research and drug development. The strategic incorporation of deuterium, a stable isotope of hydrogen, into the 1-hexanol molecule offers unique advantages in various analytical and metabolic studies.

Chemical Structure and Isotopologues

1-Hexanol is a primary alcohol with a six-carbon linear chain.^{[1][2]} Its chemical formula is $C_6H_{14}O$.^{[1][3]} Deuterated 1-hexanol refers to isotopologues of 1-hexanol where one or more hydrogen atoms have been replaced by deuterium atoms. The level and position of deuteration can vary, leading to different deuterated species with specific applications.

A common commercially available isotopologue is **1-Hexanol-d13**, where all thirteen hydrogen atoms on the hexyl chain are replaced by deuterium.^{[4][5]} The hydroxyl proton typically remains, resulting in the molecular formula $C_6D_{13}HO$.^[5] Another example found in research is 1-hexanol-d2, where deuterium atoms are specifically located at the alpha-position (the carbon atom bonded to the hydroxyl group).^[6]

Below is a diagram representing the chemical structure of **1-Hexanol-d13**.

Caption: Chemical structure of **1-Hexanol-d13**.

Quantitative Data

The physical and chemical properties of deuterated 1-hexanol are similar to its non-deuterated counterpart, with slight differences arising from the increased mass of deuterium. This table summarizes key quantitative data.

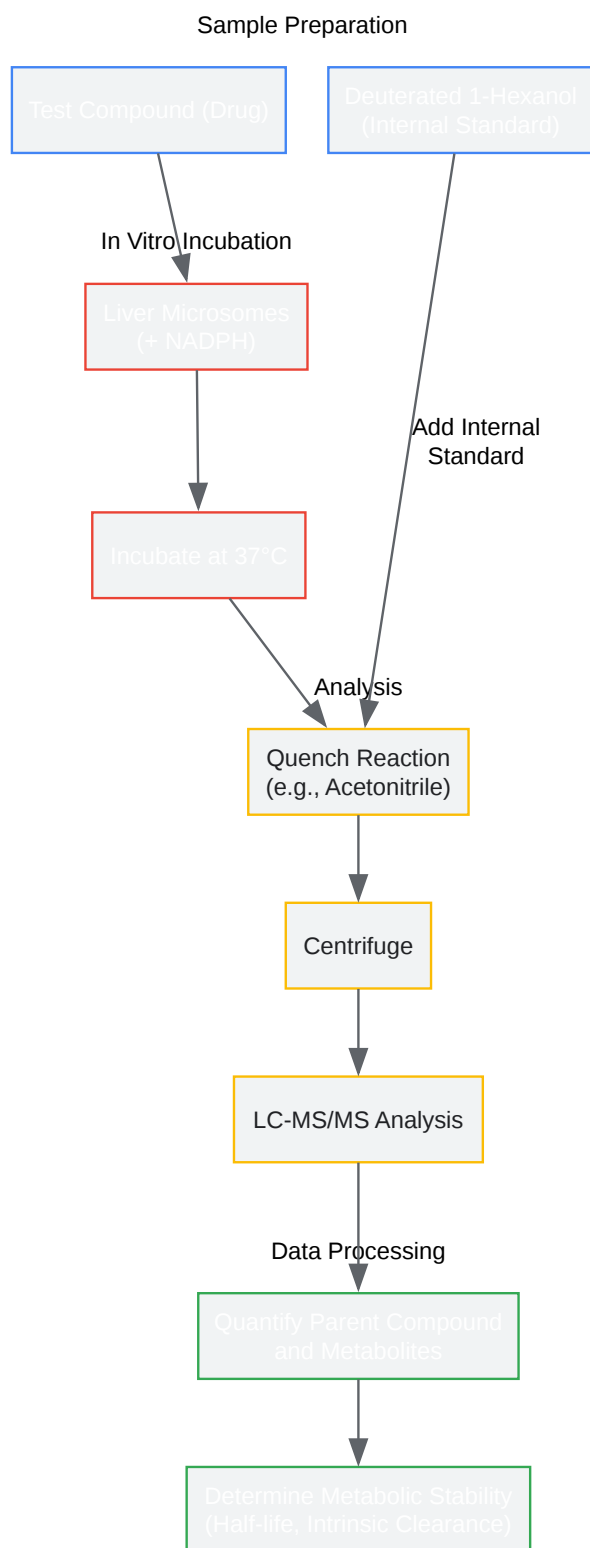
Property	1-Hexanol (Non-deuterated)	1-Hexanol-d13
Molecular Formula	C ₆ H ₁₄ O[1][3]	C ₆ D ₁₃ HO[5]
Molecular Weight	102.17 g/mol [7]	115.25 g/mol [5]
Appearance	Colorless liquid[1][2]	-
Boiling Point	157 °C[2]	-
Melting Point	-45 °C[2]	-
Density	0.82 g/cm ³ (at 20 °C)[2]	-
Solubility in water	5.9 g/L (at 20 °C)[2]	-

Data for deuterated 1-hexanol is often limited in publicly available safety data sheets and supplier information. The properties of the non-deuterated form are provided for comparison.

Applications in Research and Drug Development

Deuterated compounds are valuable tools in pharmaceutical research, primarily for their use in metabolic studies and as internal standards for analytical quantification.[4][8] The replacement of hydrogen with deuterium can alter the rate of metabolic processes due to the kinetic isotope effect (KIE), where the stronger carbon-deuterium bond is more resistant to enzymatic cleavage.[8]

Deuterated 1-hexanol can be employed in various experimental workflows, such as in vitro metabolic stability assays.



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Caption: Workflow for an in vitro metabolic stability assay using deuterated 1-hexanol.

Experimental Protocols

Synthesis of Deuterated 1-Hexanol

While specific, detailed industrial synthesis protocols for deuterated 1-hexanol are proprietary, a general laboratory-scale approach can be inferred from standard organic chemistry techniques for isotopic labeling. One common method involves the reduction of a corresponding deuterated carboxylic acid or ester.

Example Protocol: Synthesis of **1-Hexanol-d13** from Hexanoic acid-d11

- Materials: Hexanoic acid-d11, Lithium aluminum deuteride (LAD), Anhydrous diethyl ether, Deuterium oxide (D₂O), Hydrochloric acid (HCl, deuterated if terminal -OD is desired).
- Procedure:
 - In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon), a solution of hexanoic acid-d11 in anhydrous diethyl ether is prepared.
 - The flask is cooled in an ice bath.
 - A solution of lithium aluminum deuteride in anhydrous diethyl ether is added dropwise to the stirred hexanoic acid solution. The reaction is exothermic and should be controlled carefully.
 - After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure complete reduction.
 - The reaction is quenched by the slow, careful addition of D₂O to decompose the excess LAD.
 - A dilute solution of hydrochloric acid is added to dissolve the aluminum salts.
 - The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
 - The combined organic extracts are washed with a saturated sodium bicarbonate solution and then with brine.

- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed by rotary evaporation.
- The resulting crude **1-hexanol-d13** can be purified by distillation.

Deuterium NMR Spectroscopy of 1-Hexanol in Lipid Bilayers

Deuterium Nuclear Magnetic Resonance (NMR) spectroscopy can be used to study the behavior of deuterated molecules within different environments. A study by Pope and Dubro (1986) investigated the partitioning of 1-hexanol-d2 into lipid membranes.[6]

- Sample Preparation:
 - A known amount of lipid (e.g., asolectin or phosphatidylcholine) is dissolved in an organic solvent like chloroform or methanol.
 - A specific molar ratio of 1-hexanol-d2 is added to the lipid solution.
 - The solvent is evaporated under a stream of nitrogen gas to form a thin lipid film on the walls of a glass tube.
 - The film is further dried under vacuum for several hours to remove any residual solvent.
 - The lipid film is hydrated with a buffer solution, and the mixture is vortexed to form a milky suspension of multilamellar vesicles.
- NMR Spectroscopy:
 - The lipid dispersion containing deuterated 1-hexanol is transferred to an NMR tube.
 - Deuterium (^2H) NMR spectra are acquired on a high-field NMR spectrometer equipped with a broadband probe.
 - Spectra are recorded over time to observe the partitioning and equilibration of the deuterated 1-hexanol within the lipid bilayer.[6]

- The lineshape and quadrupolar splitting of the deuterium NMR signal provide information about the location, orientation, and dynamics of the deuterated hexanol molecules within the membrane.[6]

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